

Chemical Structures of Major Triterpene Glycosides

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Compound of Interest

Compound Name: *Momordin II*

CAS No.: 96990-19-1

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The seeds of *Momordica cochinchinensis* are a rich source of oleanane-type triterpenoid saponins. The primary aglycones identified are gypsogenin and quillaic acid, which are glycosylated with complex sugar moieties. Two of the most well-characterized triterpene glycosides are:

- Gypsogenin 3-O- β -d-galactopyranosyl(1 $\rightarrow$ 2)-[α -l-rhamnopyranosyl(1 $\rightarrow$ 3)]- β -d-glucuronopyranoside[1]
- Quillaic acid 3-O- β -d-galactopyranosyl(1 $\rightarrow$ 2)-[α -l-rhamnopyranosyl(1 $\rightarrow$ 3)]- β -d-glucuronopyranoside[1]

These compounds share a similar glycosidic chain but differ in their aglycone structure. Other triterpenoid saponins, including *Momordica* Saponin I, have also been isolated and shown to possess significant biological activity.

Extraction and Purification Protocols

The isolation of triterpene glycosides from *Momordica cochinchinensis* seeds is a multi-step process involving extraction, fractionation, and chromatographic purification.

Experimental Protocol: Extraction and Fractionation

A widely used method for the extraction and fractionation of triterpene glycosides from *Momordica cochinchinensis* seeds is as follows^[1]:

- **Preparation of Plant Material:** The kernels of the seeds are powdered.
- **Extraction:** The powdered kernels are extracted with 50% ethanol (EtOH) under reflux. This process is typically repeated twice for 4 hours each.
- **Concentration:** The ethanol extract is filtered and concentrated in vacuo to yield a residue.
- **Solvent Partitioning:** The residue is suspended in deionized water and then sequentially partitioned with hexane, ethyl acetate (EtOAc), and n-butanol (n-BuOH).

This process yields three fractions with varying polarities, with the triterpene glycosides being concentrated in the n-BuOH soluble fraction^[1].

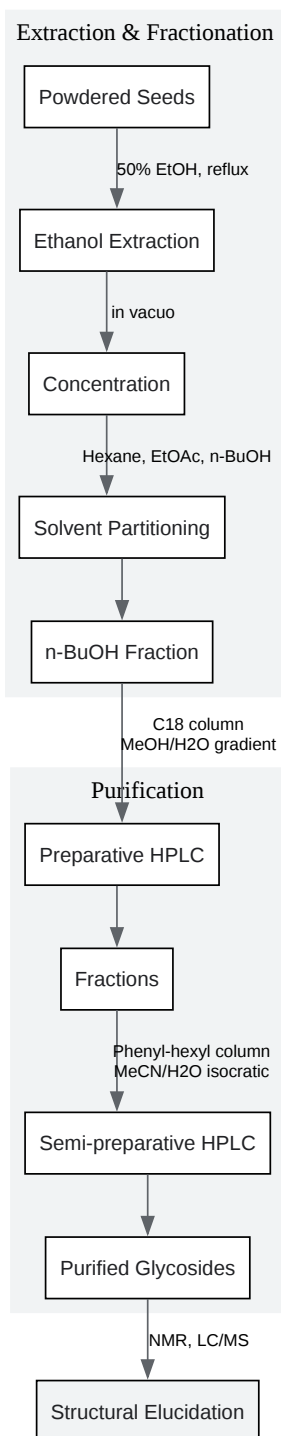
Experimental Protocol: Chromatographic Purification

The n-BuOH fraction is subjected to further purification using High-Performance Liquid Chromatography (HPLC)^[1]:

- **Preparative HPLC:**
 - **Column:** Eclipse DBX-C18, 250 mm × 21.2 mm i.d., 7 µm.
 - **Mobile Phase:** A gradient of methanol (MeOH) in water, from 10% to 80% MeOH over 90 minutes.
 - **Flow Rate:** 5 mL/min.
 - **Fractionation:** The eluent is collected into several fractions.
- **Semi-preparative HPLC:**
 - **Column:** Luna phenyl-hexyl, 250 mm × 10 mm i.d., 10 µm.
 - **Mobile Phase:** 30% acetonitrile (MeCN) in water.

- Flow Rate: 2 mL/min.
- Isolation: This step is used to purify individual compounds from the fractions obtained in the preparative step.

The purity of the isolated saponins can be assessed using analytical HPLC and their structures elucidated using spectroscopic methods such as NMR and LC/MS. A purity of 72.5% has been reported for a purified saponin mixture from *Momordica cochinchinensis*.



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Extraction and Purification Workflow

Quantitative Data

The following tables summarize the quantitative data available for the extraction yields and biological activities of *Momordica cochinchinensis* triterpene glycosides.

Table 1: Extraction and Purification Yields

Step	Starting Material	Product	Yield	Reference
Ethanol Extraction	2.4 kg Powdered Seed Kernels	Crude Residue	123 g (5.1%)	
Solvent Partitioning	123 g Crude Residue	Hexane Fraction	6.3 g	
Ethyl Acetate Fraction	9.5 g			
n-Butanol Fraction	34.8 g			
Semi-preparative HPLC	450 mg Fraction B7	Compound 1 (Gypsogenin Glycoside)	60 mg	
Compound 2 (Quillaic Acid Glycoside)	85 mg			

Table 2: Biological Activity of *Momordica cochinchinensis* Extracts and Triterpenoids

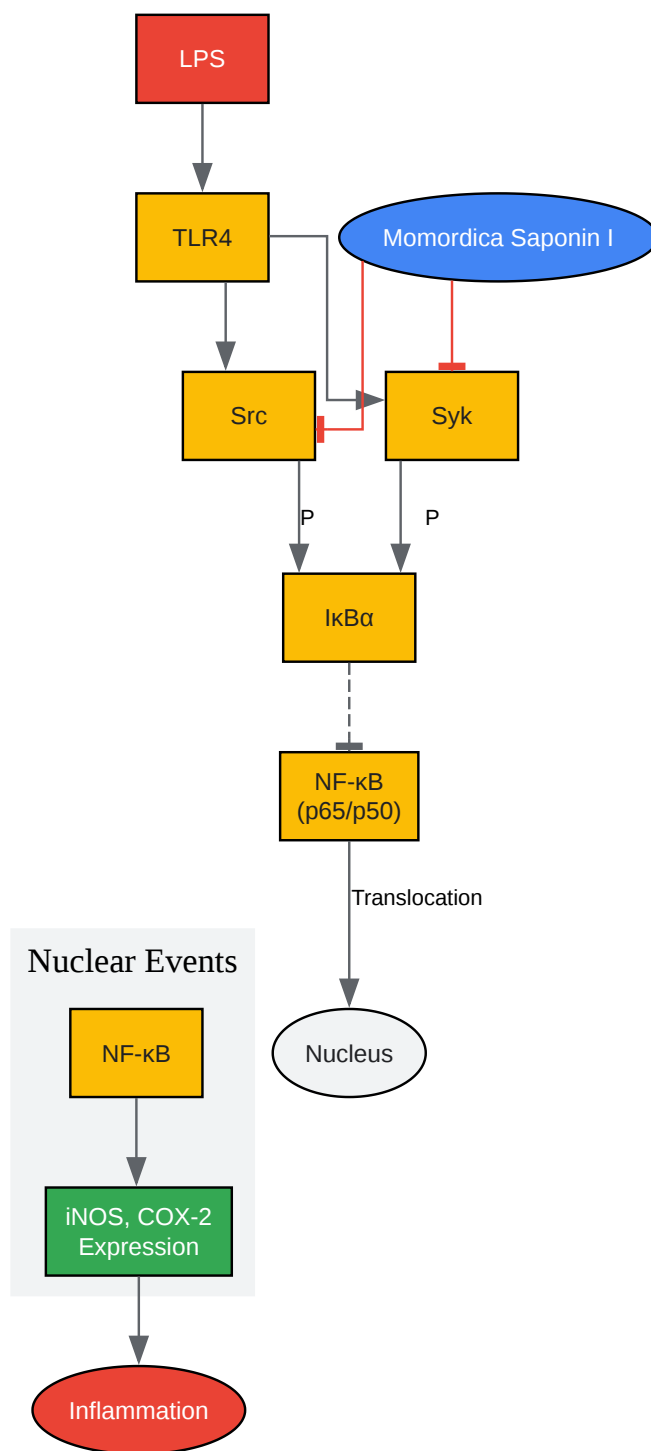
Compound/Extract	Biological Activity	Assay	IC50 Value	Reference
Gac Fruit Peel Extract	Anti-adipogenic	DPPH radical scavenging	573.40 µg/mL	
Gac Fruit Pulp Extract	Anti-adipogenic	DPPH radical scavenging	525.46 µg/mL	
Gac Fruit Aril Extract	Anti-adipogenic	DPPH radical scavenging	817.33 µg/mL	

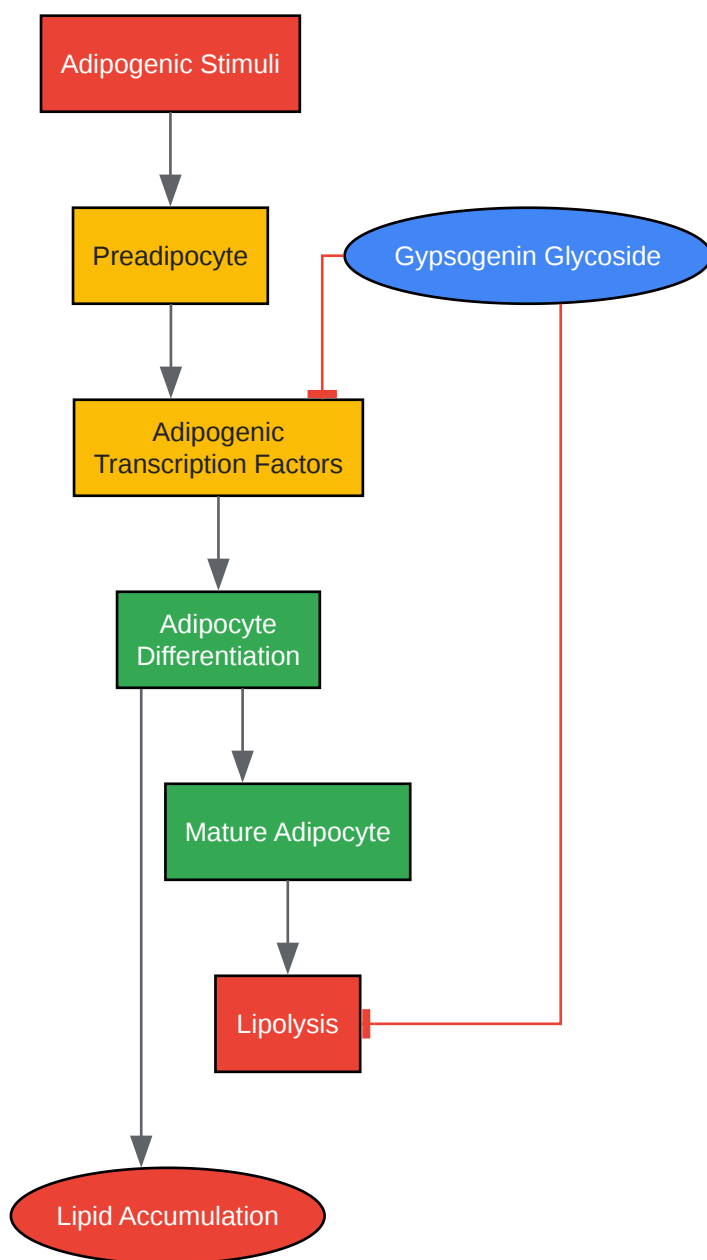
Biological Activities and Signaling Pathways

Anti-inflammatory Effects

Triterpenoidal saponins from *Momordica cochinchinensis*, particularly Momordica Saponin I, have demonstrated significant anti-inflammatory properties. The mechanism of action involves the inhibition of key inflammatory signaling pathways.

In lipopolysaccharide (LPS)-activated macrophages, these saponins reduce the production of nitric oxide (NO) and the expression of inducible nitric oxide synthase (iNOS) and cyclooxygenase-2 (COX-2). This is achieved through the targeted inhibition of the Src and Syk kinases. The inhibition of these upstream kinases prevents the phosphorylation of I κ B α , which in turn blocks the nuclear translocation of the NF- κ B subunits p65 and p50. This ultimately leads to a downregulation of inflammatory gene expression.





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References

- 1. The Effects of Triterpenoid Saponins from the Seeds of *Momordica cochinchinensis* on Adipocyte Differentiation and Mature Adipocyte Inflammation - PMC [pmc.ncbi.nlm.nih.gov]
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